

Procyanidin B8: A Technical Guide to its Discovery and Historical Research

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Compound of Interest

Compound Name: *Procyanidin B8*

Cat. No.: *B153742*

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Abstract

Procyanidin B8, a B-type proanthocyanidin dimer, has been a subject of interest in the field of phytochemistry and pharmacology due to its potential health benefits. This technical guide provides an in-depth overview of the discovery, initial characterization, and early-stage research into the biological activities of **procyanidin B8**. The document details the historical methodologies employed for its isolation and structural elucidation, presents available quantitative data in a structured format, and illustrates key experimental workflows and proposed biological pathways using Graphviz diagrams. This guide is intended to serve as a comprehensive resource for researchers and professionals in drug development, offering a historical perspective on the scientific journey of this natural compound.

Discovery and Initial Characterization

Procyanidin B8 is a dimeric proanthocyanidin composed of a (+)-catechin unit linked to a (-)-epicatechin unit via a C4 α →C6 interflavan bond.^{[1][2]} Its discovery and structural elucidation were part of a broader effort in the mid to late 20th century to understand the complex class of polyphenols known as condensed tannins.

The foundational work on proanthocyanidins was pioneered by Professor Jacques Masquelier, who first discovered oligomeric proanthocyanidins (OPCs) in 1947.^{[3][4]} His research laid the groundwork for the isolation and characterization of various procyanidin oligomers.

While a 1985 doctoral thesis by Jan A. Delcour from the Katholieke Universiteit te Leuven, titled "Structure elucidation of proanthocyanidins: direct synthesis and isolation from Pilsner beer," is a significant early work in the field, a key publication detailing the first isolation of **procyanidin B8** from a natural source is the 1991 paper by Jorge M. Ricardo da Silva and colleagues in the journal *Phytochemistry*.^[2] This study reported the isolation and identification of several procyanidin dimers and trimers, including **procyanidin B8**, from grape seeds (*Vitis vinifera*).^[5]

The structural elucidation of **procyanidin B8** was achieved through a combination of chemical and spectroscopic techniques, which were state-of-the-art for the time. These included enzymatic hydrolysis and acid-catalyzed degradation in the presence of nucleophiles like phloroglucinol or phenylmethanethiol to break the interflavan bond and identify the constituent monomeric units.^[5] Spectroscopic methods, primarily Fast Atom Bombardment Mass Spectrometry (FAB-MS) and Proton Nuclear Magnetic Resonance (¹H NMR), were crucial in determining the molecular weight, the nature of the linkage, and the stereochemistry of the molecule.^[5]

Structural Information

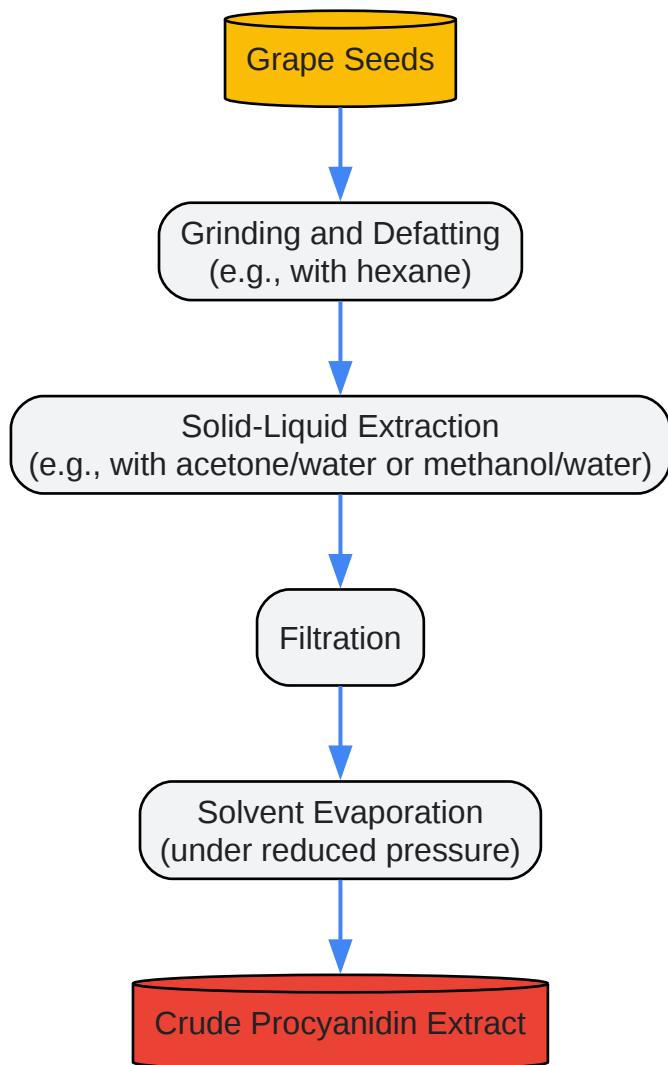
Property	Value	Source
Systematic Name	(+)-Catechin-(4 α → 6)-(-)-epicatechin	[2]
Molecular Formula	C ₃₀ H ₂₆ O ₁₂	[2]
Molar Mass	578.52 g/mol	[2]
Monofunctional Units	(+)-Catechin, (-)-Epicatechin	[5]
Interflavan Linkage	C4 α → C6	[1] [2]

Experimental Protocols (Historical Context)

The following sections detail the methodologies that were historically employed for the isolation and characterization of **procyanidin B8**, primarily based on the techniques described in the late 1980s and early 1990s.

Extraction from Natural Sources (e.g., Grape Seeds)

The initial step involved the extraction of procyanidins from plant material. A general workflow for this process is outlined below.

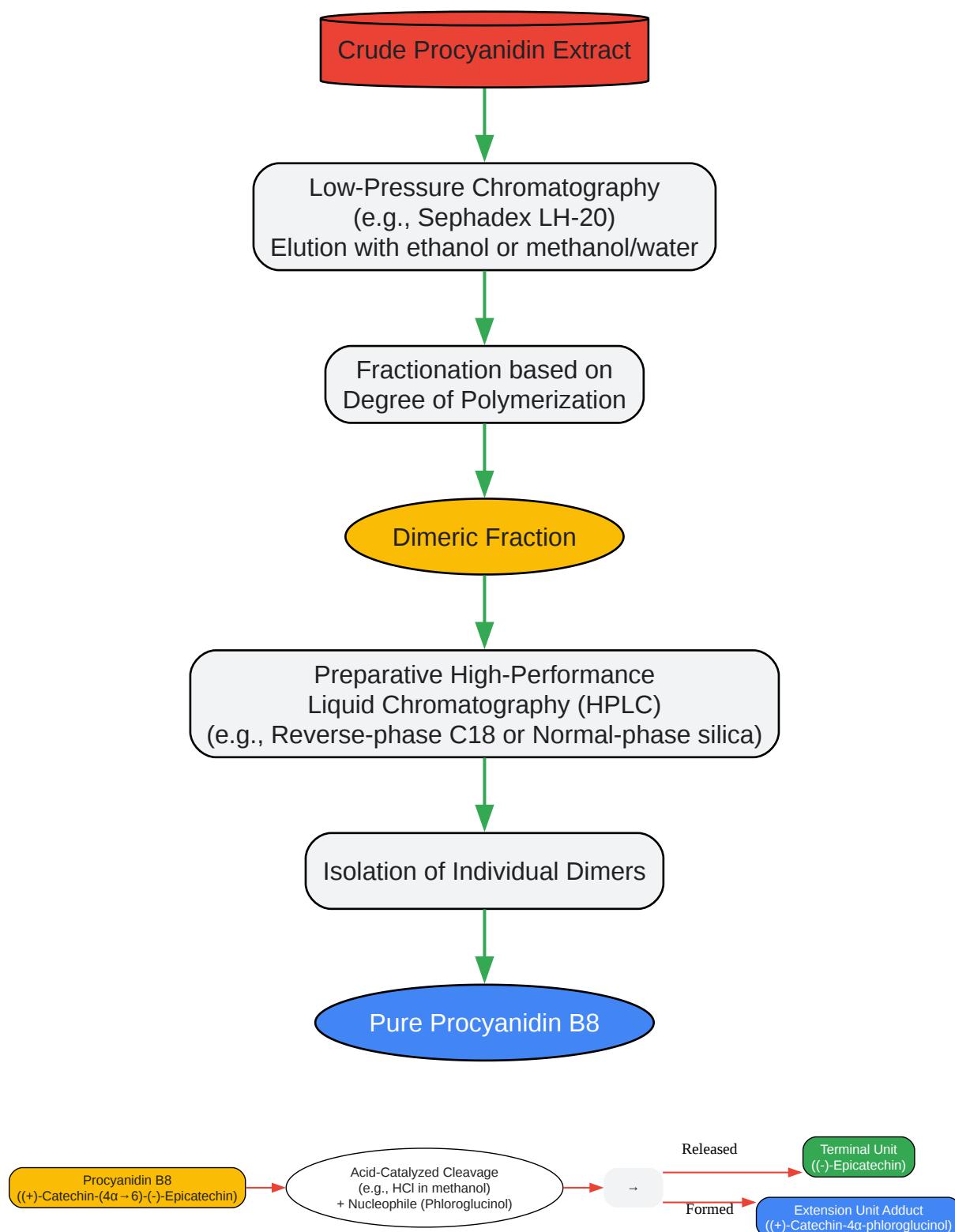


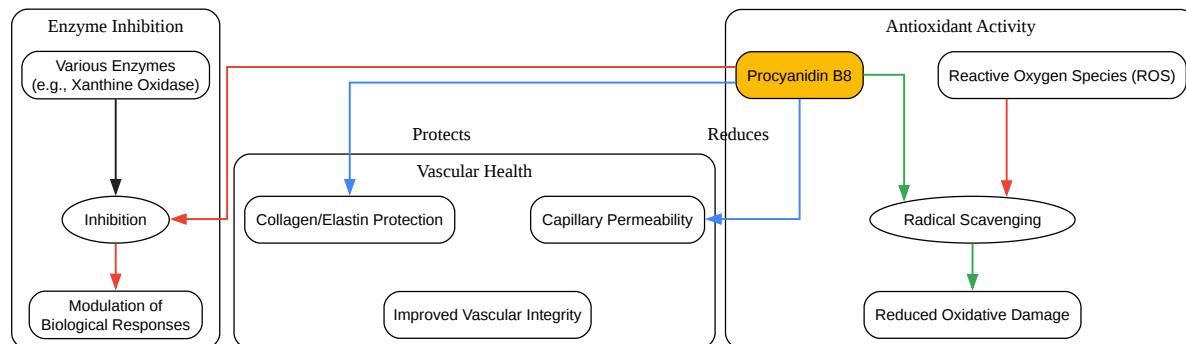
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Figure 1: General workflow for the extraction of procyanidins from grape seeds.

Chromatographic Separation and Purification

Following extraction, a multi-step chromatographic process was employed to separate the complex mixture of procyanidins and isolate individual oligomers like **procyanidin B8**.



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References

- 1. Do Certain Flavonoid IMPS Have a Vital Function? - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Procyanidin B8 - Wikipedia [en.wikipedia.org]
- 3. masqueliers.com [masqueliers.com]
- 4. Masquelier's grape seed extract: from basic flavonoid research to a well-characterized food supplement with health benefits - PMC [pmc.ncbi.nlm.nih.gov]
- 5. cdn.shoplightspeed.com [cdn.shoplightspeed.com]
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